

# Fumigaclavine A molecular formula and molecular weight.

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## Compound of Interest

Compound Name: **Fumigaclavine A**

Cat. No.: **B1252198**

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## Fumigaclavine A: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Fumigaclavine A**, a mycotoxin belonging to the clavine alkaloid group. Produced by the fungus *Aspergillus fumigatus*, this document outlines its core molecular properties, biosynthetic pathway, and relevant experimental methodologies.

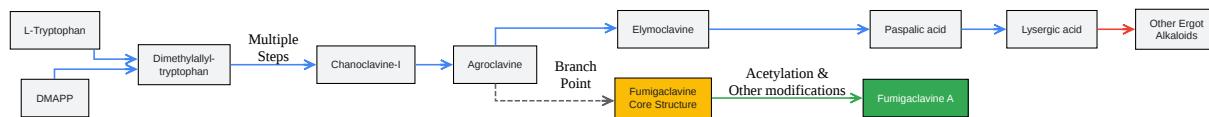
## Core Molecular Data

**Fumigaclavine A** is a significant secondary metabolite with the following key quantitative identifiers.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	298.38 g/mol	<a href="#">[1]</a>
Alternate Molecular Weight	298.4 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	6879-59-0	<a href="#">[1]</a>

## Biosynthesis of Fumigaclavine A

The biosynthesis of **Fumigaclavine A** is a complex multi-step enzymatic process originating from the amino acid L-tryptophan and the isoprenoid dimethylallyl pyrophosphate (DMAPP). While a complete, universally agreed-upon pathway remains the subject of ongoing research, the following diagram illustrates a widely accepted sequence of key intermediates and enzymatic conversions leading to the formation of the clavine alkaloid core, from which **Fumigaclavine A** is derived.

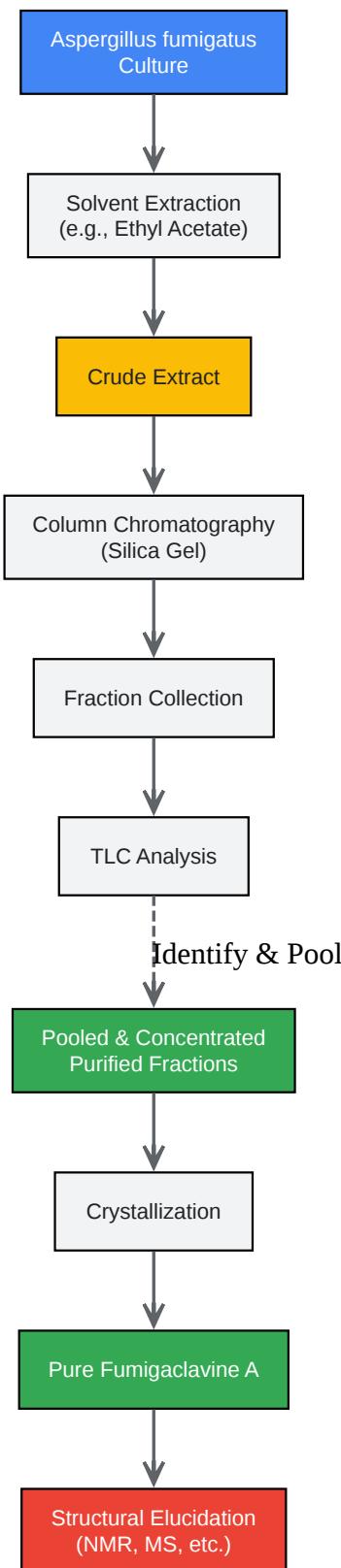


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Caption: Simplified biosynthetic pathway of **Fumigaclavine A**.

## Experimental Protocols

The isolation and characterization of **Fumigaclavine A** from fungal cultures are critical for further research. The following is a generalized workflow based on common laboratory practices.



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Caption: Generalized workflow for **Fumigaclavine A** isolation.

A detailed experimental protocol for the isolation of clavine alkaloids, including **Fumigaclavine A**, from *Aspergillus fumigatus* was described by Spilsbury et al. (1961). The general steps are as follows:

- **Culturing:** *Aspergillus fumigatus* is grown on a suitable medium, such as a glucose- and ammonium-based liquid medium, for a period sufficient for the production of secondary metabolites.
- **Extraction:** The fungal mycelium is separated from the culture broth. Both the mycelium and the broth are extracted with an organic solvent like chloroform or ethyl acetate to partition the alkaloids from the aqueous phase.
- **Purification:** The crude extract is then subjected to purification techniques. This typically involves column chromatography using an adsorbent like silica gel or alumina. A gradient of solvents with increasing polarity is used to elute the different compounds.
- **Identification:** Fractions are collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Fumigaclavine A**. The fractions with the desired compound are then pooled.
- **Crystallization:** The pooled fractions are concentrated, and the purified **Fumigaclavine A** is often obtained as a crystalline solid through crystallization from a suitable solvent system.
- **Structural Elucidation:** The identity and purity of the isolated **Fumigaclavine A** are confirmed using modern analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and X-ray crystallography.

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## References

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- 2. (7,9-dimethyl-6,6a,8,9,10,10a-hexahydro-4H-indolo[4,3-fg]quinolin-10-yl) acetate | C18H22N2O2 | CID 12309935 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fumigaclavine A | C18H22N2O2 | CID 5324492 - PubChem [pubchem.ncbi.nlm.nih.gov]
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